

2',4'-Dichloropropiophenone CAS number and chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2',4'-Dichloropropiophenone

Cat. No.: B1295048

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An In-Depth Technical Guide to 2',4'-Dichloropropiophenone

This guide provides a comprehensive technical overview of **2',4'-Dichloropropiophenone**, a key chemical intermediate. Tailored for researchers, scientists, and professionals in drug development, this document delves into its chemical properties, synthesis, applications, and safety protocols, offering field-proven insights and methodologies.

Core Chemical Identity and Properties

2',4'-Dichloropropiophenone, with the CAS number 37885-41-9, is a halogenated aromatic ketone.^{[1][2][3]} Its structure, characterized by a propiophenone backbone with two chlorine substituents on the phenyl ring at the 2' and 4' positions, is fundamental to its reactivity and utility in organic synthesis.

Physicochemical Data Summary

A compilation of essential physicochemical properties is presented below, providing a foundational understanding of this compound for experimental design.

Property	Value	Source
CAS Number	37885-41-9	[NIST[1], PubChem[3]]
Molecular Formula	C ₉ H ₈ Cl ₂ O	[NIST[1], PubChem[3]]
Molecular Weight	203.07 g/mol	[PubChem[3], ChemicalBook[4]]
IUPAC Name	1-(2,4-dichlorophenyl)propan-1-one	[PubChem[3]]
Appearance	White to light yellow powder or lump	[TCI[2]]
Density	1.287 g/cm ³	[ChemWhat[5]]
Flash Point	>110°C	[ChemWhat[5]]
Water Solubility	Slightly soluble in water	[ChemWhat[5]]

Spectral Information

Spectroscopic data is critical for the identification and characterization of **2',4'-Dichloropropiophenone**. Key spectral features are summarized below:

- Infrared (IR) Spectroscopy: The IR spectrum exhibits characteristic peaks corresponding to the carbonyl (C=O) stretching vibration and aromatic C-Cl stretching, confirming the presence of the ketone and chloro-substituents.[1]
- Raman Spectroscopy: FT-Raman spectra provide complementary information for structural elucidation.[3]

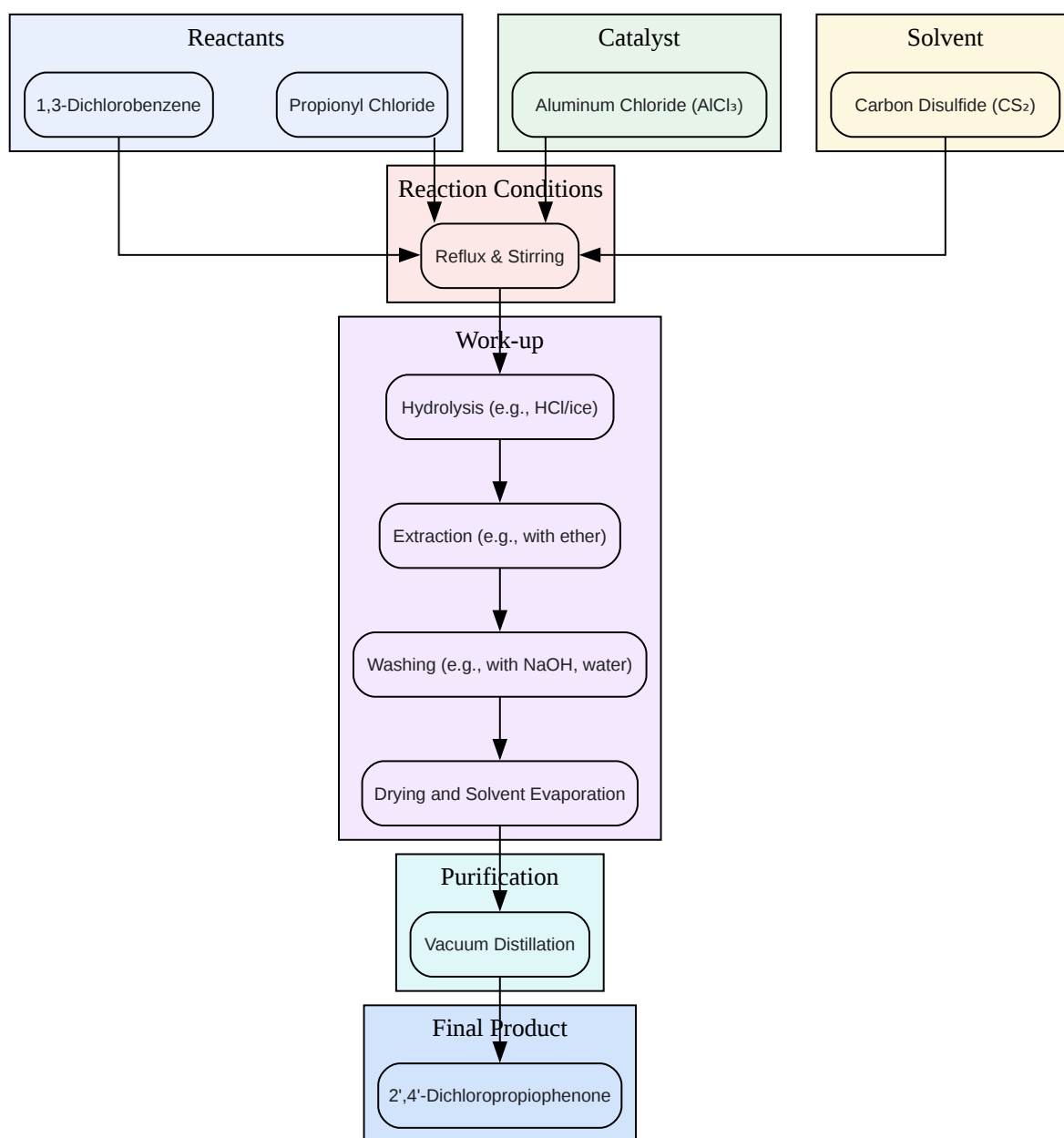
Synthesis and Mechanism

The primary route for synthesizing **2',4'-Dichloropropiophenone** is through the Friedel-Crafts acylation of 1,3-dichlorobenzene with propionyl chloride.[6][7] This electrophilic aromatic substitution reaction is typically catalyzed by a Lewis acid, such as aluminum chloride (AlCl₃).

Reaction Causality

The choice of a strong Lewis acid catalyst like AlCl_3 is crucial. It functions by coordinating with the propionyl chloride, thereby generating a highly electrophilic acylium ion. This potent electrophile is then attacked by the electron-rich π system of the 1,3-dichlorobenzene ring. The directing effects of the two chlorine atoms on the benzene ring predominantly favor substitution at the 4-position relative to one chlorine and the 6-position relative to the other, leading to the desired 2,4-dichloro substitution pattern on the propiophenone product. A longer reaction time and an excess of the Lewis acid are often employed to drive the reaction to completion, as dihalogenated benzenes are generally less reactive in Friedel-Crafts acylations.[6]

Visualizing the Synthesis Workflow



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Caption: A flowchart illustrating the key stages in the synthesis of **2',4'-Dichloropropiophenone**.

Experimental Protocol: Friedel-Crafts Acylation

The following is a detailed, step-by-step methodology for the synthesis of **2',4'-Dichloropropiophenone**:

- **Reaction Setup:** In a flask equipped with a reflux condenser and a stirrer, dissolve 1,3-dichlorobenzene and propionyl chloride in carbon disulfide.
- **Catalyst Addition:** While refluxing and stirring the solution, gradually add anhydrous aluminum chloride. The evolution of hydrogen chloride gas will be observed.
- **Reaction Progression:** Continue heating and stirring for an extended period (e.g., 24 hours) to ensure the reaction goes to completion.^[6]
- **Quenching and Work-up:** After cooling, carefully pour the reaction mixture over crushed ice and hydrochloric acid to decompose the aluminum chloride complex.
- **Extraction:** Separate the organic layer and extract the aqueous layer with a suitable solvent like diethyl ether.
- **Washing:** Combine the organic extracts and wash successively with dilute sodium hydroxide solution and water to remove unreacted starting materials and acidic impurities.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and remove the solvent by rotary evaporation.
- **Purification:** Purify the crude product by vacuum distillation to obtain pure **2',4'-Dichloropropiophenone**.^[6]

Applications in Research and Development

2',4'-Dichloropropiophenone is a valuable building block in organic synthesis, primarily serving as a precursor for more complex molecules, including pharmaceuticals and agrochemicals.

Its principal application lies in the synthesis of antifungal agents. For instance, it is a key intermediate in the preparation of certain azole antifungals. The propiophenone moiety can be readily functionalized, for example, through alpha-halogenation followed by substitution with an imidazole or triazole group, to construct the core structure of these active pharmaceutical ingredients. It is also used in the synthesis of (S)-3-chloro-1-(4-chlorophenyl)-1-propanol.[4]

Safety, Handling, and Toxicology

Adherence to strict safety protocols is paramount when handling **2',4'-Dichloropropiophenone**.

Hazard Identification and GHS Classification

- GHS Pictogram: Warning
- Hazard Statement: H302: Harmful if swallowed.[3]
- Precautionary Statements:
 - P264: Wash skin thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
 - P330: Rinse mouth.
 - P501: Dispose of contents/container to an approved waste disposal plant.[3]

Handling and Storage

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Ventilation: Use only in a well-ventilated area. Avoid breathing dust.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

First Aid Measures

- If Swallowed: Rinse mouth. Call a poison control center or doctor immediately for treatment advice.
- Skin Contact: Wash off immediately with plenty of water.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Inhalation: Remove to fresh air.

Analytical Methodologies

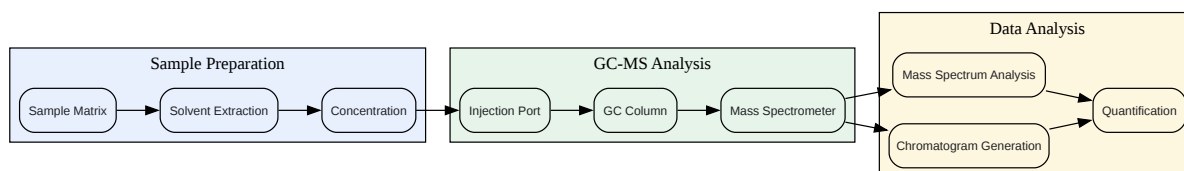
The quantification and identification of **2',4'-Dichloropropiophenone** and its related compounds in various matrices are typically achieved using chromatographic techniques coupled with mass spectrometry.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds like **2',4'-Dichloropropiophenone**. The methodology involves:

- Sample Preparation: Extraction of the analyte from the sample matrix using an appropriate solvent.
- GC Separation: The extract is injected into a gas chromatograph, where the components are separated based on their boiling points and interactions with the stationary phase of the capillary column.
- MS Detection: The separated components are then introduced into a mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fingerprint for identification, and the abundance of specific ions is used for quantification.

Visualizing the Analytical Workflow



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Caption: A simplified workflow for the GC-MS analysis of **2',4'-Dichloropropiophenone**.

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- To cite this document: BenchChem. [2',4'-Dichloropropiophenone CAS number and chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295048#2-4-dichloropropiophenone-cas-number-and-chemical-properties]

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